

# An In-depth Technical Guide to 4-Formylphenoxyacetic Acid: Structure and Synthesis

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## Compound of Interest

Compound Name: 4-Formylphenoxyacetic acid

Cat. No.: B182531

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This technical guide provides a comprehensive overview of the chemical structure and synthesis of **4-Formylphenoxyacetic acid**, a valuable intermediate in organic and medicinal chemistry. This document details its structural properties and presents a robust protocol for its synthesis via the Williamson ether synthesis, adapted from established and reliable procedures.

## Chemical Structure and Properties

**4-Formylphenoxyacetic acid**, also known as 4-(carboxymethoxy)benzaldehyde, is an aromatic compound containing a benzene ring substituted with both a formyl (aldehyde) group and a carboxymethoxy group at the para position. This bifunctional nature makes it a versatile building block for the synthesis of more complex molecules, including pharmaceuticals and other biologically active compounds.

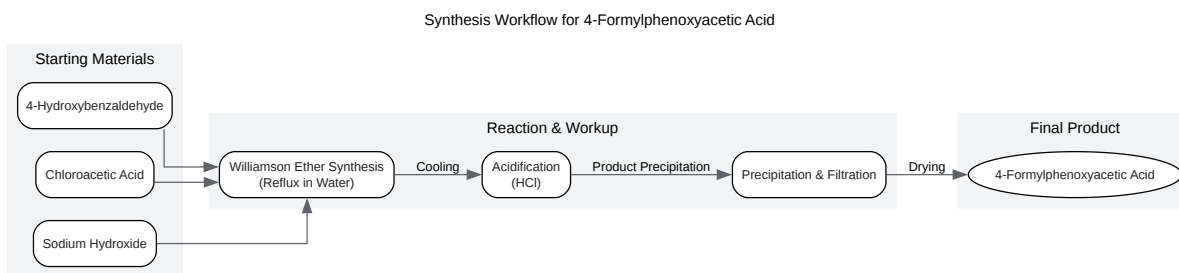
The key structural and physical properties of **4-Formylphenoxyacetic acid** are summarized in the table below.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub>
Molecular Weight	180.16 g/mol [1]
IUPAC Name	2-(4-formylphenoxy)acetic acid
CAS Number	22042-71-3[2]
Appearance	Pale cream to cream or pale brown powder
Melting Point	193-196 °C[3]
SMILES	O=Cc1ccc(OCC(=O)O)cc1
InChI Key	OYNIKHNNXNPSAG-UHFFFAOYSA-N

## Synthesis of 4-Formylphenoxyacetic Acid

The most common and efficient method for synthesizing **4-Formylphenoxyacetic acid** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a haloacetic acid by the phenoxide ion generated from 4-hydroxybenzaldehyde in the presence of a base.

The logical workflow for this synthesis is depicted below.



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